

Technical Support Center: Overcoming Solubility Issues of Angeloylgomisin Q

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Compound of Interest

Compound Name: *Angeloylgomisin Q*

Cat. No.: *B201937*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides a comprehensive guide to understanding and overcoming the aqueous solubility challenges associated with **Angeloylgomisin Q**, a promising but poorly soluble natural product. The information is presented in a question-and-answer format to directly address specific issues you may encounter during your experiments.

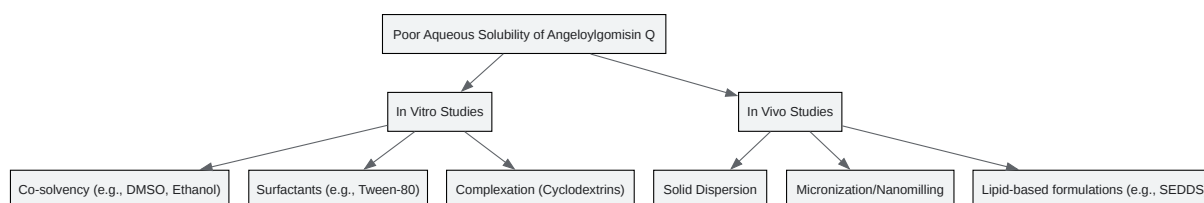
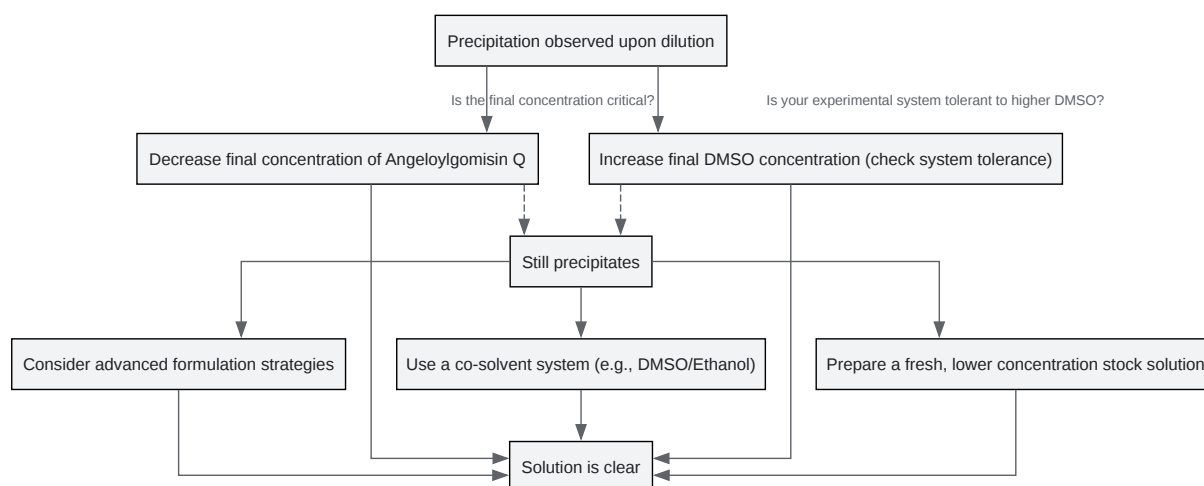
Troubleshooting Guide

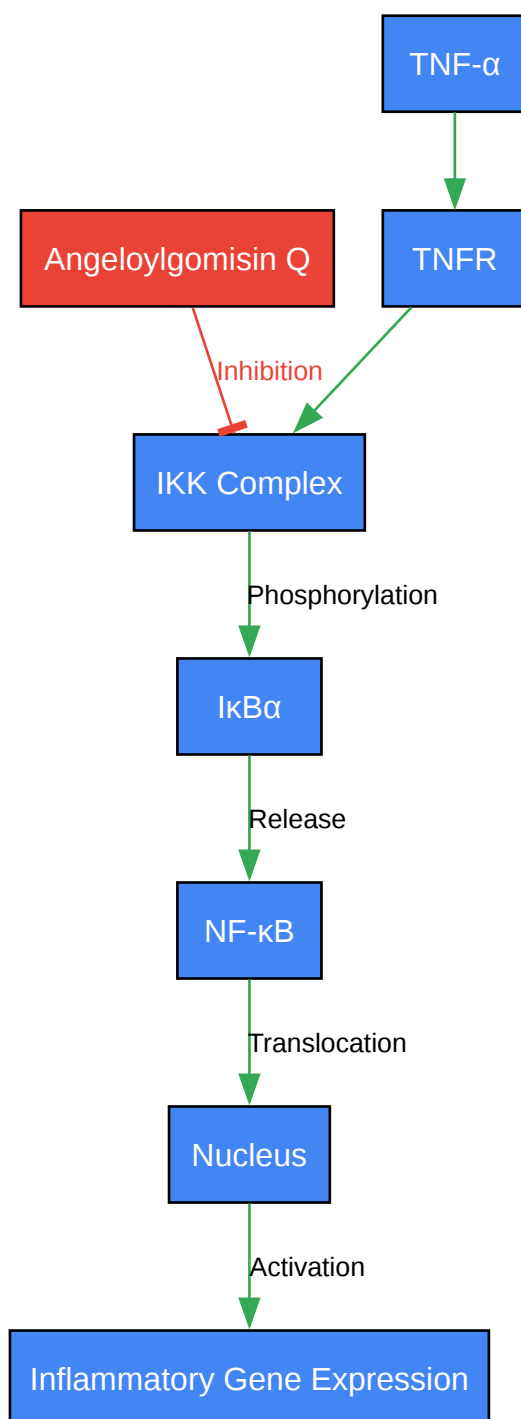
This guide provides solutions to specific problems you might encounter when working with **Angeloylgomisin Q** in aqueous solutions.

Q1: I dissolved **Angeloylgomisin Q** in DMSO to make a stock solution, but it precipitates when I dilute it into my aqueous buffer (e.g., PBS). What should I do?

This is a common issue known as "precipitation upon dilution." It occurs because **Angeloylgomisin Q** is poorly soluble in aqueous solutions, and the DMSO concentration is not high enough in the final dilution to keep it dissolved.^[1]

Here is a workflow to troubleshoot this issue:





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References

- 1. benchchem.com [benchchem.com]
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